

Storage and handling guidelines for Substance P (2-11) peptide

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Technical Support Center: Substance P (2-11) Peptide

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidelines for the storage and handling of **Substance P (2-11)** peptide. It includes troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store the lyophilized **Substance P (2-11)** peptide?

A1: Lyophilized **Substance P (2-11)** peptide should be stored under desiccated conditions at -20°C for long-term stability.[1] For short-term storage of a few days to weeks, it can be kept at 4°C.[2] It is important to protect the peptide from intense light.[2] Before opening, the vial should be brought to room temperature to prevent moisture condensation.[1]

Q2: What is the best solvent for reconstituting **Substance P (2-11)**?

A2: The recommended solvent for reconstituting **Substance P (2-11)** is sterile, distilled water. [1][3] If the peptide is difficult to dissolve, a small amount of 5% acetic acid can be added.[1][4] It is generally advised to avoid organic solvents like DMSO and ethanol for initial reconstitution, as the peptide may have poor solubility in them.[1]



Q3: How should I store the reconstituted Substance P (2-11) solution?

A3: Once reconstituted, it is best to prepare single-use aliquots to avoid repeated freeze-thaw cycles.[1][3][5] These aliquots should be stored at -20°C and are generally stable for up to one month.[1] For experiments requiring maximal bioactivity, it is recommended to use the solution on the same day it is prepared.[1] Some sources suggest that for longer-term storage of solutions, freezing at -80°C is preferable.[2]

Q4: My Substance P (2-11) solution looks cloudy or has aggregates. What should I do?

A4: Substance P and its fragments have a tendency to aggregate in both acidic and basic conditions, as well as in saline solutions.[1] If you observe aggregates, you can try to centrifuge the solution to pellet the aggregates and then use the clear supernatant.[1] To help dissolve aggregates, gentle warming and vortexing may be effective.[1] In some cases, cautious sonication can be attempted.[1] To prevent aggregation, avoid using saline solutions and extreme pH during reconstitution.[1]

Storage and Handling Guidelines

Proper storage and handling are critical for maintaining the stability and biological activity of **Substance P (2-11)**.

Lyophilized Peptide Storage

Condition	Temperature	Duration	Notes
Long-term	-20°C or -80°C	Months to years	Store in a desiccator, protected from light.[1] [2][5]
Short-term	4°C	Days to weeks	Keep in original packaging, protected from light.[2]

Reconstituted Peptide Storage



Solvent	Temperature	Duration	Notes
Sterile Water or appropriate buffer	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles.[1]
Sterile Water or appropriate buffer	4°C	1-2 weeks	For short-term use.[2]

Troubleshooting Guide



Issue	Potential Cause	Recommended Solution
Low Bioactivity	Peptide degradation due to improper storage.	Ensure lyophilized peptide is stored at -20°C, desiccated. Use reconstituted aliquots within a month and avoid multiple freeze-thaw cycles.[1]
Oxidation of the methionine residue.	Prepare solutions fresh and minimize exposure to air. Consider using oxygen-free water for reconstitution.[1][3]	
Presence of aggregates.	Centrifuge the solution to remove aggregates and use the supernatant.[1]	
Inconsistent Results	Variability in peptide concentration due to aggregation.	Ensure the peptide is fully dissolved and the solution is clear before use.[1]
Degradation of the peptide in experimental media.	Minimize the time between adding the peptide to the media and performing the assay. Be aware of potential proteases in your experimental system.[1]	
Solubility Issues	Incorrect solvent used.	Reconstitute in sterile, distilled water. For peptides that are difficult to dissolve, a small amount of 5% acetic acid can be used.[1]
Peptide has precipitated out of solution.	Gently warm the solution and vortex to redissolve. Cautious sonication may also be attempted.[1]	



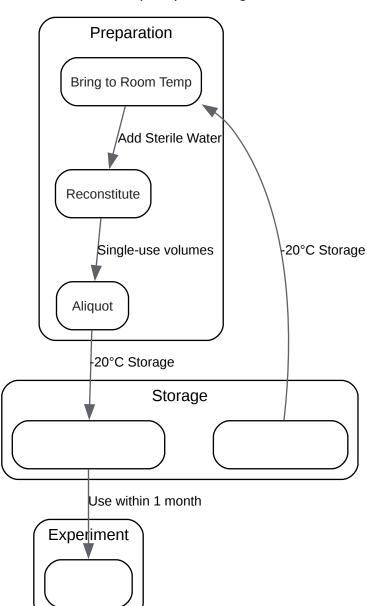
Experimental Protocols General Reconstitution Protocol

- Bring the vial of lyophilized **Substance P (2-11)** to room temperature in a desiccator before opening to prevent condensation.[1]
- Briefly centrifuge the vial to ensure all the powder is at the bottom.
- Add the required volume of sterile, distilled water to achieve the desired stock concentration (e.g., 1 mg/mL).
- Gently vortex or pipette up and down to ensure the peptide is fully dissolved. Visually inspect the solution to ensure it is clear and free of particulates.[1]
- If solubility is an issue, a small volume of 5% acetic acid can be added dropwise while vortexing.
- Aliquot the stock solution into single-use, low-protein-binding microcentrifuge tubes.
- Store the aliquots at -20°C or -80°C for long-term storage.[1][2]

Visualization

Below are diagrams illustrating key concepts related to Substance P handling and signaling.



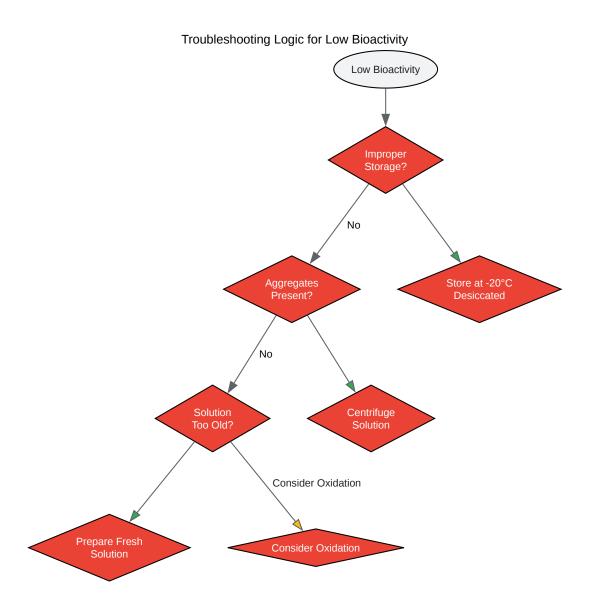


Substance P (2-11) Handling Workflow

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Caption: Workflow for handling and storing Substance P (2-11).





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Caption: Troubleshooting flowchart for low bioactivity issues.



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